

What is Briciclib and what is its mechanism of action?

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Compound Focus: **Briciclib**

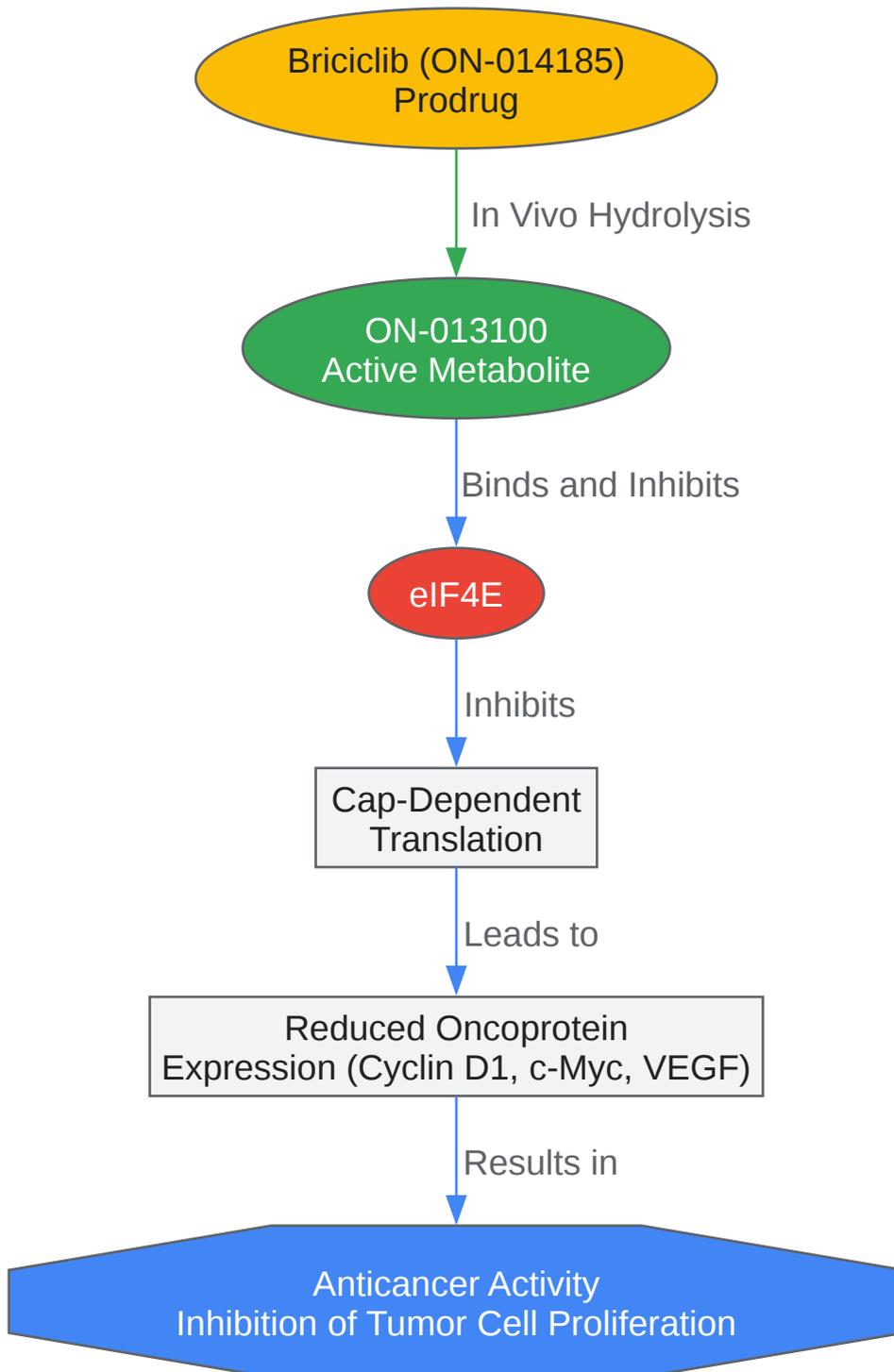
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Briciclib (ON-014185) is an orally bioavailable small molecule and a disodium phosphate ester **prodrug** of ON 013100, developed to have improved water solubility compared to its active form [1] [2]. Its proposed mechanism of action involves targeting the eukaryotic initiation factor 4E (eIF4E) [1] [2] [3].

- **Mechanism Diagram:** The diagram below illustrates the proposed mechanism of action and the prodrug conversion of **Briciclib** based on available literature.



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What is known about **Briciclib's** in vivo profile?

While detailed pharmacokinetic studies are not available in the search results, some key points can be summarized from supplier documentation.

- **Table: Key In Vivo Formulation and Handling Data**

Aspect	Available Data	Source
Form	Disodium phosphate ester prodrug (improved water solubility)	[1]
Administration	Orally bioavailable	[1]
Suggested Solvents	DMSO, Corn oil, specific aqueous formulations with PEG300 & Tween 80	[1] [2]

| **Suggested In Vivo Formulation** | 5% DMSO, 40% PEG300, 5% Tween 80, 50% ddH₂O 5% DMSO, 95% Corn oil | [2] | | **Storage (Powder)** | -20°C for 3 years | [1] [2] [3] | | **Storage (Solution)** | -80°C for 6 months; -20°C for 1 month | [1] |

What are the established in vitro protocols for Briciclib?

The in vitro data provides a basis for its anticancer activity. Here is a summary of a referenced cell-based assay.

- **Table: In Vitro Anti-Proliferation Assay Protocol**

Parameter	Description
Purpose	To determine the concentration of Briciclib that inhibits 50% of cancer cell proliferation (GI ₅₀).
Cell Lines	Mantle cell leukemia (JEKO-1, MINO), Breast cancer (MCF7, MDA-MB-231), Gastric cancer (AGS), Esophageal cancer (OE19, OE33, FLO-1).

Parameter	Description
Key Findings	Briciclib showed GI ₅₀ values between 9.8 and 12.2 nM in these cancer cell lines. It also dose-dependently reduced Cyclin D1 and c-Myc protein expression within 8 hours of treatment, with no reported toxicity on normal endothelial cells.
Reference	[1] [3]

How can I investigate stability and mechanism in a research setting?

Given the lack of direct in vivo stability data, here are some suggested experimental approaches based on general principles and the information available.

- **Investigate Metabolite Formation:** Since **Briciclib** is a prodrug, a key stability and activity metric is its conversion to ON-013100. You can analyze plasma and tissue samples from dosed animals using **LC-MS/MS** to quantify both **Briciclib** and ON-013100 levels over time.
- **Functional Activity Assays:** Correlate pharmacokinetic data with pharmacodynamic effects. After administering **Briciclib** to animal models, analyze tumor samples via **Western Blotting** to monitor the downregulation of target proteins like Cyclin D1 and c-Myc, as observed in vitro [1] [3].
- **Leverage Phenotypic Screening:** As seen in one research article, advanced methods like high-content morphological profiling in 3D spheroid models can be used to characterize the compound's biological activity and potentially infer its stability and mechanism through the phenotypes it induces [4].

Key Takeaways for Researchers

- **Data is Limited:** The most critical finding is that comprehensive **in vivo stability, pharmacokinetic, and metabolic data for Briciclib is not publicly available** in the searched literature.
- **Focus on Active Metabolite:** Your experimental plans should prioritize tracking the conversion of the prodrug (**Briciclib**) to its active form (ON-013100).
- **Consult Primary Literature:** The supplier data is a starting point. For a complete picture, a thorough search of primary scientific literature and clinical trial registries (e.g., the mentioned NCT02168725) [2] is strongly recommended.

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References

1. (ON-014185) | Eukaryotic Initiation Factor Briciclib [invivochem.com]
2. Briciclib | eIF inhibitor | Mechanism | Concentration [selleckchem.com]
3. Briciclib (ON 014185) | Eukaryotic Initiation Factor (eIF) ... [medchemexpress.com]
4. A machine learning–based analysis method for small ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

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